

sapanisertib fasting blood glucose monitoring protocol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sapanisertib

CAS No.: 1224844-38-5

Cat. No.: S548417

[Get Quote](#)

Fasting Blood Glucose Monitoring Protocol

Monitoring Aspect	Protocol Details
Purpose	Patient safety; management of treatment-induced hyperglycemia [1].
Pre-Treatment (Eligibility)	Fasting serum glucose ≤ 130 mg/dL [2] [1] [3].
HbA1c Requirement	$< 7.0\%$ (for diabetic and non-diabetic patients) [3].
Frequency During Treatment	Daily in-home monitoring is recommended for some trial regimens [1].

Detailed Protocol and Eligibility Criteria

The consistent requirement across multiple phase I and II trials for **sapanisertib** is that patients must have a **fasting serum glucose level ≤ 130 mg/dL** prior to initiating treatment [2] [1] [3]. This is a key eligibility criterion designed to identify patients who can safely start therapy.

For patients with diabetes, trials allow enrollment provided their condition is well-controlled. Specific criteria include [3]:

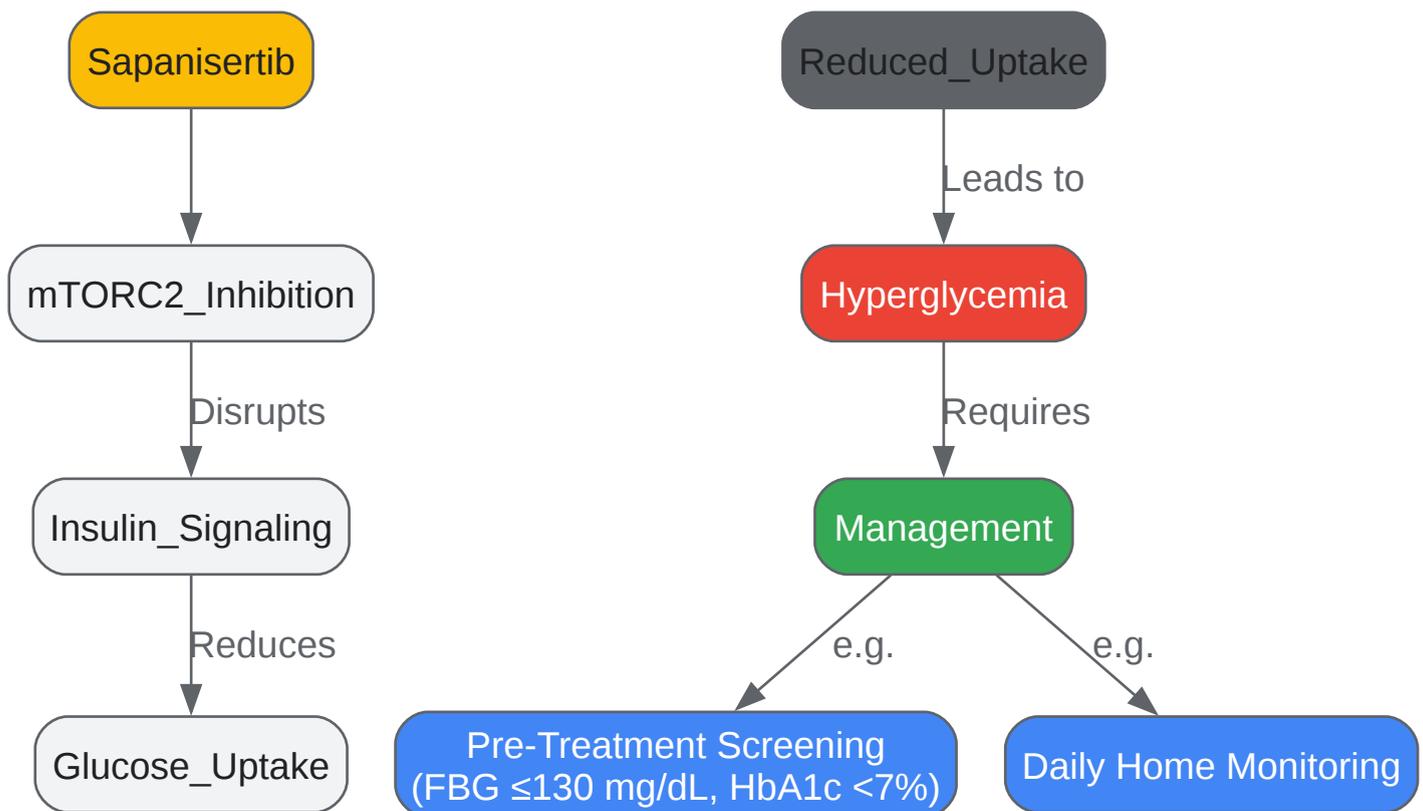
- Fasting blood glucose (FBG) ≤ 130 mg/dL, **OR**
- Glycosylated hemoglobin (HbA1c) $\leq 7.0\%$

In addition to glucose, some trial protocols also require that **fasting triglycerides are ≤ 300 mg/dL** before treatment begins [3].

Rationale: Why Glucose Monitoring is Essential

Sapanisertib is a dual mTORC1/mTORC2 inhibitor. Inhibition of the mTORC2 complex, in particular, can disrupt insulin signaling, leading to decreased glucose uptake and subsequent hyperglycemia [4] [5]. This on-target effect makes hyperglycemia a common and expected side effect, necessitating careful monitoring.

The relationship between **sapanisertib** and blood glucose levels can be summarized as follows:



[Click to download full resolution via product page](#)

Troubleshooting and Management Guidelines

For researchers managing hyperglycemia in trial subjects, here are key considerations based on clinical experience:

- **Patient Selection is Key:** Adherence to strict pre-treatment glucose and HbA1c limits is the primary preventative measure to avoid severe hyperglycemic events [2] [3].
- **Proactive Monitoring:** Implement a protocol for **daily in-home blood glucose monitoring** for patients on active treatment, as required in some studies [1]. This allows for early detection.
- **Management Strategies:** Be prepared to manage hyperglycemia with standard anti-hyperglycemic agents. The combination of **sapanisertib** with **metformin** has been studied and shown to have a manageable safety profile, offering a potential dual approach for glucose control and anti-tumor activity [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A phase 2 and pharmacological study of sapanisertib in ... - PMC [pmc.ncbi.nlm.nih.gov]
2. Randomized Phase II Trial of Sapanisertib ± TAK-117 vs. ... [pmc.ncbi.nlm.nih.gov]
3. Sapanisertib in Treating Patients With Metastatic or ... [stanfordhealthcare.org]
4. Phase I study of sapanisertib with carboplatin and ... [nature.com]
5. Phase I study of sapanisertib (CB-228/TAK-228/MLN0128) ... [pmc.ncbi.nlm.nih.gov]
6. Dual mTORC1/mTORC2 Inhibitor Sapanisertib Shows ... [onclive.com]

To cite this document: Smolecule. [sapanisertib fasting blood glucose monitoring protocol].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548417#sapanisertib-fasting-blood-glucose-monitoring-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com